

Application Notes and Protocols for Preparing Solasonine Stock Solution with DMSO

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Compound of Interest

Compound Name: Solasonine

Cat. No.: B1682107

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Abstract

Solasonine, a glycoalkaloid found in various *Solanum* species, has garnered significant interest in biomedical research for its potential therapeutic properties, including anti-inflammatory and anti-tumor activities.[1][2] Proper preparation of a stable and accurate stock solution is critical for obtaining reliable and reproducible experimental results. This document provides a detailed protocol for the preparation of a **solasonine** stock solution using dimethyl sulfoxide (DMSO) as a solvent. It includes information on the physicochemical properties of **solasonine**, a step-by-step experimental protocol, safety precautions, and storage recommendations.

Physicochemical Properties of Solasonine

A thorough understanding of the physicochemical properties of **solasonine** is essential for the accurate preparation and handling of its stock solution. Key quantitative data are summarized in the table below for easy reference.

Property	Value	Source(s)
Molecular Formula	C45H73NO16	[3] [4] [5]
Molecular Weight	884.06 g/mol	[1] [2] [4] [5]
Appearance	White to beige powder/crystalline solid	[6] [7]
Solubility in DMSO	45 mg/mL (50.9 mM) to 100 mg/mL (113.11 mM)	[1] [2] [4] [6] [7] [8]
Purity	Typically >98%	[5] [6]
Storage (Powder)	-20°C for up to 3 years	[4] [9]
Storage (in DMSO)	-80°C for up to 1 year	[4] [9]

Experimental Protocol: Preparation of Solasonine Stock Solution

This protocol details the steps for preparing a 50 mM **solasonine** stock solution in DMSO. The concentration can be adjusted based on specific experimental needs by modifying the amounts of **solasonine** and DMSO accordingly.

2.1. Materials and Equipment

- **Solasonine** powder (purity >98%)
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Sonicator (water bath or probe)

- Personal Protective Equipment (PPE): safety goggles, lab coat, and chemical-resistant gloves

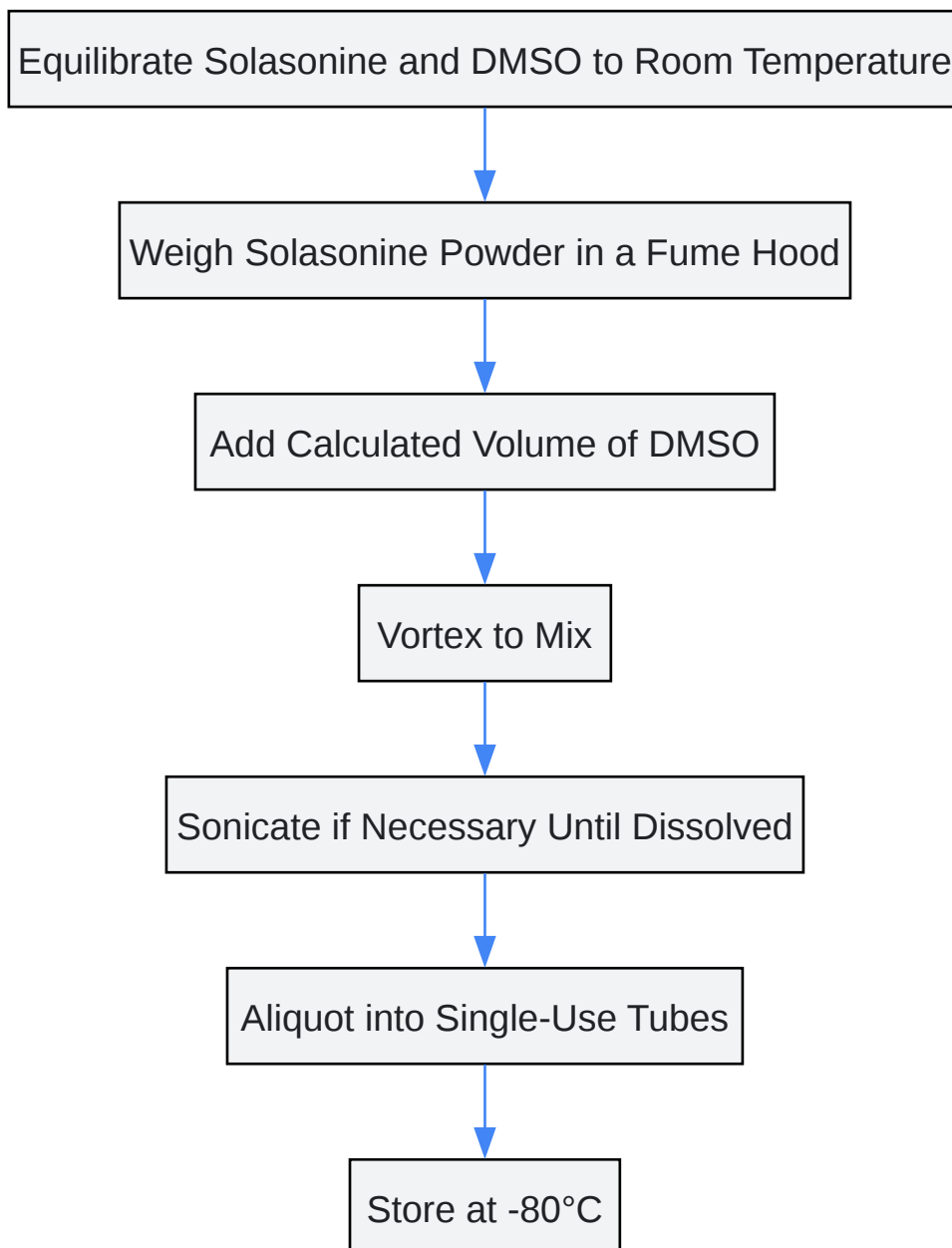
2.2. Step-by-Step Procedure

- Pre-handling Preparations:
 - Ensure all work is conducted in a chemical fume hood to avoid inhalation of the powder.[\[9\]](#)
 - Wear appropriate PPE, including safety goggles, a lab coat, and gloves.
 - Allow the **solasonine** powder and DMSO to equilibrate to room temperature before opening to prevent moisture absorption, which can reduce solubility.[\[1\]](#)
- Weighing **Solasonine**:
 - Tare a sterile microcentrifuge tube or amber vial on a calibrated analytical balance.
 - Carefully weigh the desired amount of **solasonine** powder. For example, to prepare 1 mL of a 50 mM stock solution, weigh 44.2 mg of **solasonine** (Molecular Weight: 884.06 g/mol).
 - Calculation: $0.050 \text{ mol/L} * 884.06 \text{ g/mol} * 0.001 \text{ L} = 0.0442 \text{ g} = 44.2 \text{ mg}$
- Dissolving in DMSO:
 - Add the appropriate volume of DMSO to the vial containing the weighed **solasonine**. For a 50 mM solution, add 1 mL of DMSO for every 44.2 mg of **solasonine**.
 - Tightly cap the vial.
- Solubilization:
 - Vortex the solution vigorously for 1-2 minutes.
 - If the **solasonine** does not fully dissolve, sonicate the solution.[\[4\]](#)[\[7\]](#)[\[8\]](#) A water bath sonicator is recommended to avoid overheating. Sonicate in short bursts of 5-10 minutes until the solution is clear.

- Storage:
 - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile, tightly sealed tubes to avoid repeated freeze-thaw cycles.[10]
 - Store the aliquots at -80°C for long-term storage (up to 1 year).[4][9] For short-term storage (up to 1 month), -20°C can be used.[10]

2.3. Workflow Diagram

Workflow for Solasonine Stock Solution Preparation



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Caption: Workflow for preparing a **solasonine** stock solution in DMSO.

Safety Precautions

Solasonine is a hazardous substance and should be handled with care.

- Hazard Identification: Harmful if swallowed.[3]
- Handling: Avoid contact with skin, eyes, and inhalation of dust.[9] All handling of the powder should be performed in a chemical fume hood.
- Personal Protective Equipment: Always wear safety goggles, a lab coat, and chemical-resistant gloves.[9]
- First Aid:
 - Eye Contact: Immediately flush with plenty of water.
 - Skin Contact: Wash off with soap and plenty of water.
 - Ingestion: If swallowed, rinse mouth with water. Do not induce vomiting. Call a physician. [11]
 - Inhalation: Move to fresh air. If breathing is difficult, give oxygen.

Application in Research

The prepared **solasonine** stock solution can be used in a variety of in vitro and in vivo experimental settings.

4.1. In Vitro Dilution

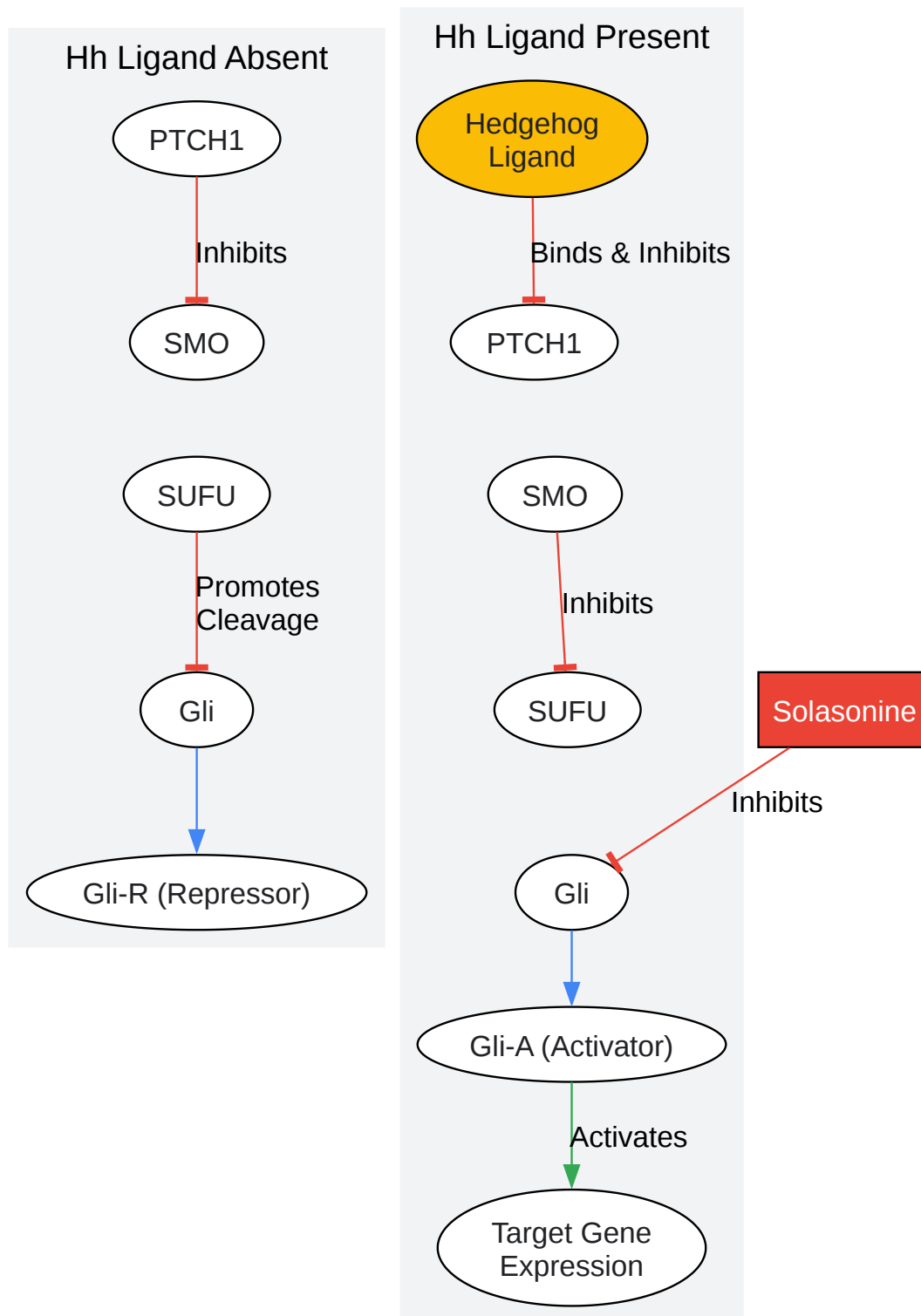
For cell-based assays, the DMSO stock solution should be diluted in the appropriate cell culture medium to the final desired concentration. It is crucial to maintain the final DMSO concentration in the culture medium below 0.5%, and preferably at or below 0.1%, to avoid

solvent-induced cytotoxicity.[10][12] A vehicle control (medium with the same final concentration of DMSO) should always be included in the experimental design.

4.2. Signaling Pathway Modulation

Solasonine has been shown to inhibit the Hedgehog (Hh) signaling pathway by targeting the Gli family of transcription factors.[13] This pathway is crucial in embryonic development and its aberrant activation is implicated in several cancers. The diagram below illustrates a simplified canonical Hedgehog signaling pathway.

Simplified Hedgehog Signaling Pathway



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Caption: Simplified Hedgehog signaling pathway and the inhibitory action of **solasonine**.

Conclusion

The protocol outlined in this document provides a comprehensive guide for the safe and effective preparation of a **solasonine** stock solution in DMSO. Adherence to these guidelines will help ensure the integrity of the compound and the reproducibility of experimental results. Researchers should always consult the specific product datasheet and relevant safety data sheets before handling any chemical.

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